

Preventing precipitation of AZ10606120 dihydrochloride in culture media

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Compound of Interest

Compound Name: AZ10606120 dihydrochloride

Cat. No.: B1665886 Get Quote

Technical Support Center: AZ10606120 Dihydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **AZ10606120 dihydrochloride**.

Troubleshooting Guide: Preventing Precipitation of AZ10606120 Dihydrochloride in Culture Media

Precipitation of **AZ10606120 dihydrochloride** upon addition to cell culture media can lead to inaccurate experimental results. This guide provides a systematic approach to troubleshoot and prevent this issue.

Potential Causes of Precipitation:

- Low Aqueous Solubility: The compound may have limited solubility in the aqueous, high-salt environment of cell culture media.
- Solvent Shock: Rapid dilution of a concentrated DMSO stock into an aqueous medium can cause the compound to crash out of solution.



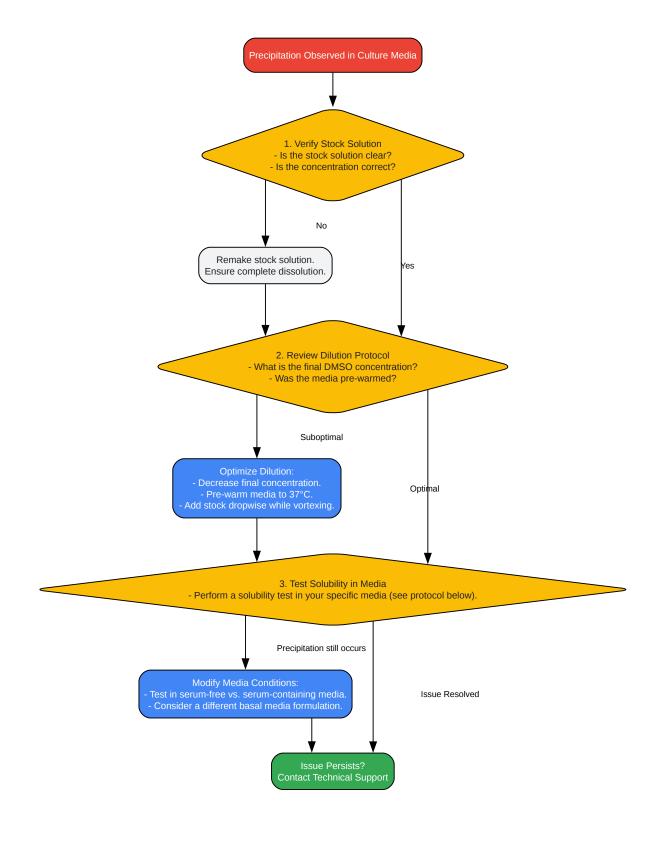




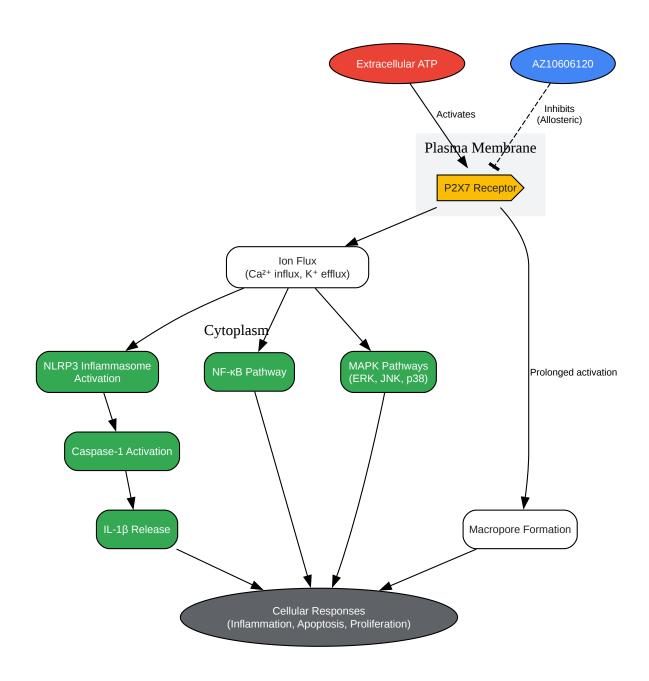
- Media Composition: High concentrations of salts, proteins, and other components in the
 culture medium can reduce the solubility of the compound. Dihydrochloride salts can be
 particularly susceptible to the "common ion effect" in media with high chloride
 concentrations.[1][2]
- pH Instability: Changes in the pH of the culture medium can affect the ionization state and solubility of the compound.[3][4]
- Temperature Fluctuations: Shifting temperatures, such as adding a cold stock solution to warm media, can decrease solubility.[3][5][6]

Troubleshooting Flowchart









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